

Commercial Availability and Technical Profile of 5-Ethyl-2,4-dimethylheptane

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Compound of Interest

Compound Name: 5-Ethyl-2,4-dimethylheptane

Cat. No.: B14553545

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Introduction

5-Ethyl-2,4-dimethylheptane is a branched alkane with the chemical formula $C_{11}H_{24}$.^{[1][2][3][4]} This document serves as a technical resource, consolidating available data on its chemical properties, and commercial suppliers. Due to the limited availability of in-depth research and whitepapers on this specific isomer, this guide focuses on presenting fundamental data sourced from chemical databases and suppliers.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Ethyl-2,4-dimethylheptane** is presented below. This data is essential for its application in scientific research and as a reference standard.

Property	Value	Source
CAS Registry Number	61868-26-6	[1] [4]
Molecular Formula	C ₁₁ H ₂₄	[1] [2] [3] [4]
Molecular Weight	156.31 g/mol	[1] [2] [4]
Boiling Point	176°C	[2]
Density	0.7528 g/cm ³	[2]
Refractive Index	1.4215	[2]
Melting Point	-57.06°C (estimate)	[2]

Commercial Suppliers

5-Ethyl-2,4-dimethylheptane is available from various chemical suppliers, typically for research and development purposes. The following is a list of known vendors; however, availability and purity should be confirmed directly with the suppliers.

- ChemicalBook: Lists 2,4-dimethyl-5-ethylheptane and provides some basic properties.[\[2\]](#)[\[5\]](#)
- PubChem: Provides a list of chemical vendors for **5-Ethyl-2,4-dimethylheptane**.[\[4\]](#)
- Smolecule: Offers 5-Ethyl-2,3-dimethylheptane, a related isomer, which may be of interest for comparative studies.[\[6\]](#)
- EvitaChem: Provides information on 5-Ethyl-2,5-dimethylheptane, another related isomer.[\[7\]](#)

Synthesis and Reactions

While detailed experimental protocols for the synthesis of **5-Ethyl-2,4-dimethylheptane** are not readily available in public literature, general synthetic routes for branched alkanes can be applied. These methods include:

- Alkylation Reactions: Involving the reaction of an appropriate alkylating agent with a suitable substrate.

- Catalytic Hydrogenation: The saturation of a corresponding alkene or diene over a metal catalyst.

Molecular Structure

The structural representation of **5-Ethyl-2,4-dimethylheptane** is crucial for understanding its chemical behavior and steric properties.

Caption: Molecular structure of **5-Ethyl-2,4-dimethylheptane**.

Conclusion

This technical guide provides a summary of the currently available information on **5-Ethyl-2,4-dimethylheptane**. While comprehensive experimental data and in-depth application notes are scarce, the provided chemical properties and supplier information offer a foundational resource for researchers and professionals in the field. Further investigation into the synthesis and potential applications of this compound is warranted.

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